

4-Fluorothiophenol: A Technical Guide to its Solubility in Organic Solvents

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Compound of Interest

Compound Name: **4-Fluorothiophenol**

Cat. No.: **B130044**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility of **4-Fluorothiophenol** (CAS: 371-42-6) in organic solvents. A thorough review of available scientific literature and chemical databases indicates a notable absence of quantitative solubility data. Consequently, this document compiles the available qualitative solubility information to offer directional insights for solvent selection in research, development, and manufacturing. Furthermore, to empower researchers to generate empirical data, a detailed, standardized experimental protocol for determining the solubility of a liquid compound in organic solvents using the isothermal shake-flask method is presented. This guide is intended to be a critical resource for professionals in synthetic chemistry, pharmaceutical sciences, and materials science who utilize **4-Fluorothiophenol**.

Introduction

4-Fluorothiophenol is a crucial intermediate in the synthesis of a variety of valuable compounds, including pharmaceuticals and specialty polymers. Its chemical structure, featuring a fluorine-substituted benzene ring and a thiol group, imparts unique reactivity and physicochemical properties. A fundamental understanding of its solubility in various organic solvents is paramount for optimizing reaction conditions, developing effective purification strategies, and formulating final products. The selection of an appropriate solvent system can significantly influence reaction kinetics, yield, and purity.

This guide addresses the current gap in publicly available quantitative solubility data for **4-Fluorothiophenol** and provides a practical framework for its experimental determination.

Solubility Profile of 4-Fluorothiophenol

Despite a comprehensive search, specific quantitative solubility data (e.g., in g/100 mL or mol/L at specified temperatures) for **4-Fluorothiophenol** in organic solvents has not been found in the reviewed literature. However, several sources provide qualitative descriptions of its solubility. This information is summarized in Table 1.

Table 1: Qualitative Solubility of **4-Fluorothiophenol** in Various Solvents

Solvent Class	Solvent	Solubility Description
Halogenated	Chloroform	Soluble
Dichloromethane	Soluble	
Alcohols	Methanol	Soluble
Esters	Ethyl Acetate	Soluble
Sulfoxides	Dimethyl Sulfoxide (DMSO)	Soluble
Non-Polar	Petroleum Ether	Some solubility
Hexane	Some solubility	
Aqueous	Water	Insoluble/Not miscible or difficult to mix

Based on the principle of "like dissolves like," the aromatic and relatively non-polar nature of **4-Fluorothiophenol**, with some capacity for hydrogen bonding via the thiol group, aligns with its observed solubility in a range of common organic solvents. Its poor solubility in water is also consistent with its predominantly non-polar structure.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the quantitative determination of **4-Fluorothiophenol** solubility in an organic solvent using the isothermal shake-flask method,

followed by gravimetric analysis. This method is robust and widely accepted for generating reliable thermodynamic solubility data.

Materials and Equipment

- **4-Fluorothiophenol** (high purity)
- Selected organic solvent(s) (analytical grade)
- Analytical balance (readable to ± 0.1 mg)
- Thermostatic shaker or water bath with temperature control
- Calibrated thermometer
- Glass vials with PTFE-lined screw caps
- Syringes and syringe filters (chemically compatible with the solvent, e.g., PTFE)
- Volumetric flasks and pipettes
- Evaporating dish or pre-weighed beaker
- Drying oven or vacuum desiccator
- Fume hood

Safety Precautions

4-Fluorothiophenol is a hazardous chemical. It is crucial to handle it in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. Refer to the Safety Data Sheet (SDS) for **4-Fluorothiophenol** for complete safety and handling information.

Experimental Procedure

- Preparation of Saturated Solution: a. Add a known volume (e.g., 10 mL) of the selected organic solvent to a glass vial. b. Add an excess amount of **4-Fluorothiophenol** to the solvent. The presence of an undissolved liquid phase of **4-Fluorothiophenol** is necessary to

ensure that the solution is saturated. c. Tightly seal the vial with a PTFE-lined cap to prevent solvent evaporation. d. Place the vial in a thermostatic shaker set to the desired constant temperature (e.g., $25\text{ }^{\circ}\text{C} \pm 0.5\text{ }^{\circ}\text{C}$). e. Agitate the mixture for a sufficient period to allow the system to reach equilibrium. A period of 24 to 48 hours is typically recommended.

Preliminary studies may be conducted to determine the minimum time required to reach equilibrium.

- **Sample Collection and Separation:** a. After the equilibration period, cease agitation and allow the vial to stand undisturbed in the thermostatic bath for at least 2 hours to allow for phase separation. b. Carefully withdraw a known volume (e.g., 5 mL) of the supernatant (the saturated solvent phase) using a syringe. Ensure that no undissolved **4-Fluorothiophenol** is drawn into the syringe. c. Attach a chemically resistant syringe filter to the syringe and filter the solution into a pre-weighed evaporating dish or beaker to remove any microscopic undissolved droplets.
- **Gravimetric Analysis:** a. Weigh the evaporating dish containing the known volume of the saturated solution. b. Place the evaporating dish in a fume hood and gently evaporate the solvent. This can be done at ambient temperature or with gentle heating, depending on the solvent's volatility. Avoid boiling, as it may cause spattering of the solute. c. Once the solvent has completely evaporated, transfer the evaporating dish to a drying oven set at a temperature below the boiling point of **4-Fluorothiophenol** (boiling point $\sim 164\text{-}168\text{ }^{\circ}\text{C}$) to remove any residual solvent. A temperature of 60-80 $^{\circ}\text{C}$ is generally suitable. d. Cool the dish in a desiccator to room temperature and weigh it on the analytical balance. e. Repeat the drying and weighing steps until a constant mass is achieved.

Data Calculation

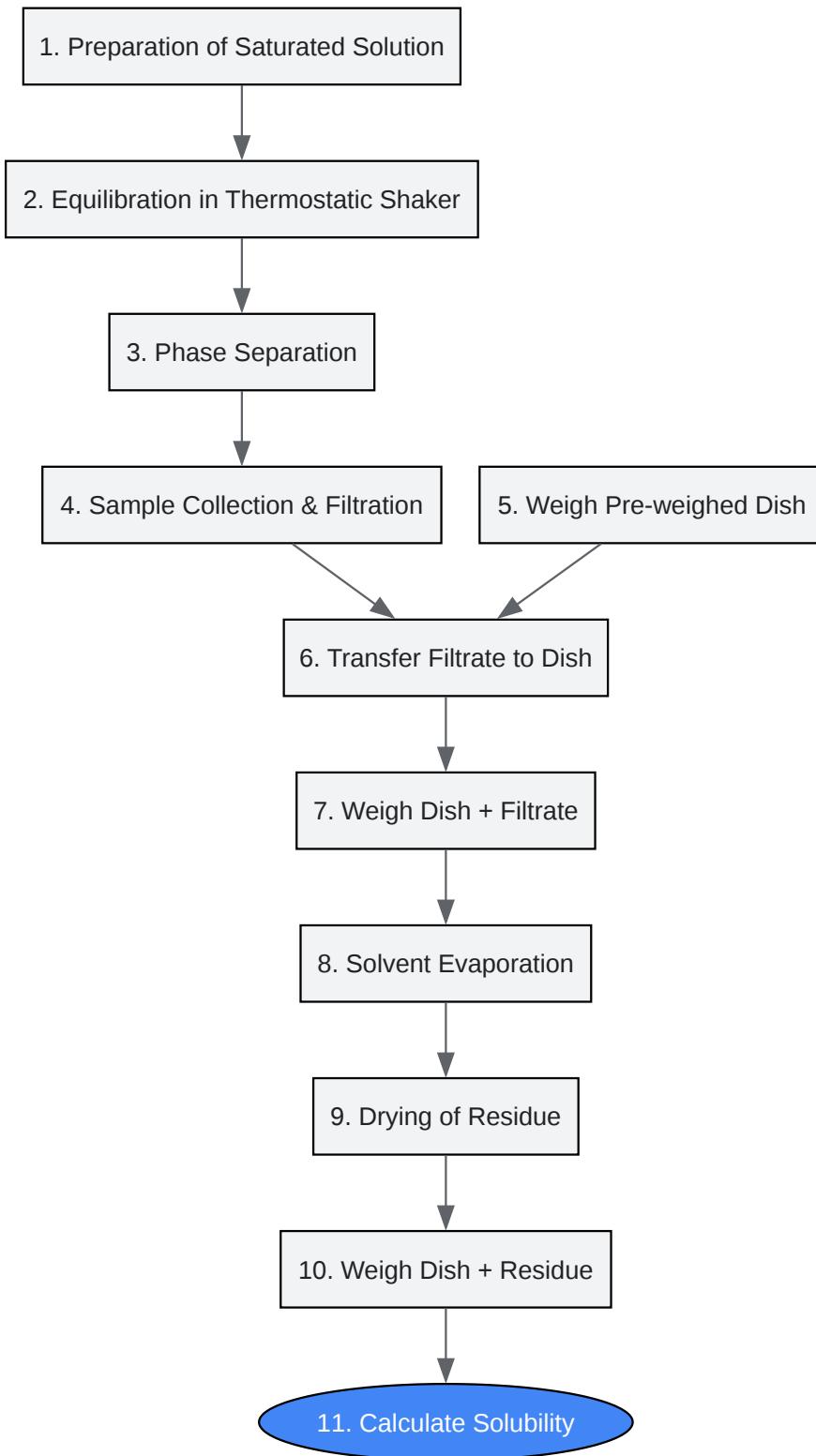
The solubility (S) of **4-Fluorothiophenol** in the chosen solvent can be calculated using the following formula:

$$S \text{ (g/100 mL)} = [(\text{Mass of dish + residue}) - (\text{Mass of empty dish})] / (\text{Volume of filtrate collected in mL}) * 100$$

Visualization of Experimental Workflow

The logical flow of the experimental protocol for determining the solubility of **4-Fluorothiophenol** is depicted in the following diagram.

Workflow for Solubility Determination of 4-Fluorothiophenol

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